

Usp15-IN-1 solubility issues and solutions

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Compound of Interest

Compound Name: Usp15-IN-1

Cat. No.: B10854877

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Usp15-IN-1 Technical Support Center

Welcome to the technical support center for **Usp15-IN-1**. This guide provides researchers, scientists, and drug development professionals with essential information on the solubility, storage, and handling of **Usp15-IN-1**, along with troubleshooting tips to ensure successful experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Usp15-IN-1**?

A1: **Usp15-IN-1** is a potent and selective inhibitor of Ubiquitin-Specific Protease 15 (USP15) with an IC₅₀ value of 3.76 μ M.^{[1][2][3][4]} It is utilized in research, particularly in studies related to cancer, due to its anti-proliferative activity against cell lines such as non-small cell lung carcinoma and leukemia.^{[1][2][5]}

Q2: What are the recommended storage conditions for **Usp15-IN-1**?

A2: Proper storage is crucial to maintain the stability and activity of **Usp15-IN-1**.

- Powder: Store at -20°C for up to three years.^[2]
- In Solvent: Prepare aliquots to avoid repeated freeze-thaw cycles.^{[1][6]} Store stock solutions at -80°C for up to six months or at -20°C for up to one month.^{[1][5][6]} Solutions should be sealed and protected from moisture and light.^{[1][5]}

Q3: In which solvents is **Usp15-IN-1** soluble?

A3: **Usp15-IN-1** is soluble in organic solvents such as DMSO and Ethanol. It has limited solubility in aqueous solutions.

Troubleshooting Guide

Issue: Difficulty Dissolving Usp15-IN-1 Powder

- Solution 1: Use Appropriate Solvents. DMSO is the recommended solvent for preparing stock solutions.[\[1\]](#)[\[2\]](#) For some applications, Ethanol can also be used.[\[7\]](#)
- Solution 2: Aid Dissolution. Sonication is recommended to facilitate the dissolution of **Usp15-IN-1** in the chosen solvent.[\[1\]](#)[\[2\]](#)[\[7\]](#) Gentle heating to 37°C or 45°C can also be employed.[\[2\]](#)[\[7\]](#)
- Solution 3: Use High-Quality Solvents. The hygroscopic nature of DMSO can affect solubility. It is highly recommended to use newly opened, anhydrous DMSO for the best results.[\[1\]](#)[\[5\]](#)

Issue: Precipitation Occurs When Diluting Stock Solution into Aqueous Media

- Solution 1: Gradual Dilution. To prevent precipitation, it is advised to perform a serial dilution of the DMSO stock solution in DMSO before adding it to your aqueous experimental medium (e.g., cell culture medium, PBS).[\[2\]](#)
- Solution 2: Pre-warm Solutions. Pre-warming both the stock solution and the aqueous medium to 37°C before dilution can help prevent precipitation caused by temperature shock.[\[2\]](#)
- Solution 3: Sonication. If precipitation still occurs, brief sonication of the final working solution can help to redissolve the compound.[\[2\]](#)

Issue: Insoluble Particulates Observed in the Solution

- Solution 1: Filtration. If small, insoluble impurities are present that do not affect the compound's activity, they can be removed by filtering the solution.[\[7\]](#)

Data Presentation

Solubility Data

| Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Notes |
|---------|-----------------------|--------------------------|---|
| DMSO | 100 | 264.94 | Ultrasonic assistance is recommended. Use newly opened DMSO. [1] [5] |
| DMSO | 90.0 | 238.4 | Sonication is recommended. [2] |
| DMSO | 5 | 14.77 | Sonication is recommended. [7] |
| Ethanol | 2.7 | 7.98 | Sonication is recommended. [7] |

Storage Conditions

| Form | Temperature | Duration | Additional Information |
|------------|-------------|----------|--|
| Powder | -20°C | 3 years | --- |
| In Solvent | -80°C | 6 months | Sealed, away from moisture and light. [1] [5] [6] |
| In Solvent | -20°C | 1 month | Sealed, away from moisture and light. [1] [5] [6] |

Experimental Protocols

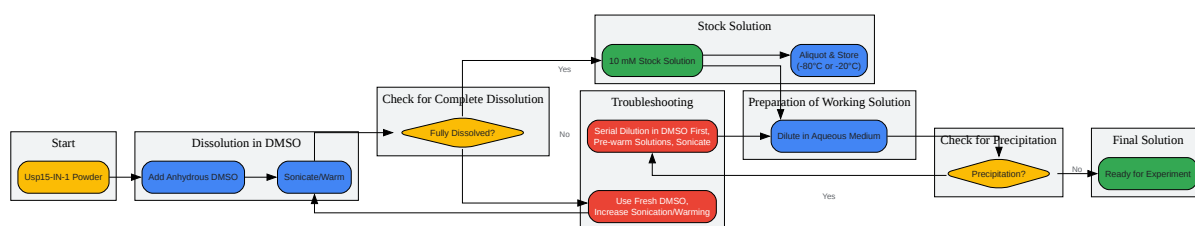
Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh the desired amount of **Usp15-IN-1** powder (Molecular Weight: 377.44 g/mol).[\[1\]](#)[\[3\]](#)
- Solvent Addition: Add the appropriate volume of high-quality, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **Usp15-IN-1**, add 0.2649 mL of DMSO.[\[1\]](#)[\[5\]](#)
- Dissolution: Vortex the solution and use sonication to ensure the compound is fully dissolved.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[\[1\]](#)[\[5\]](#)[\[6\]](#)

Preparation of Working Solutions for Cell-Based Assays

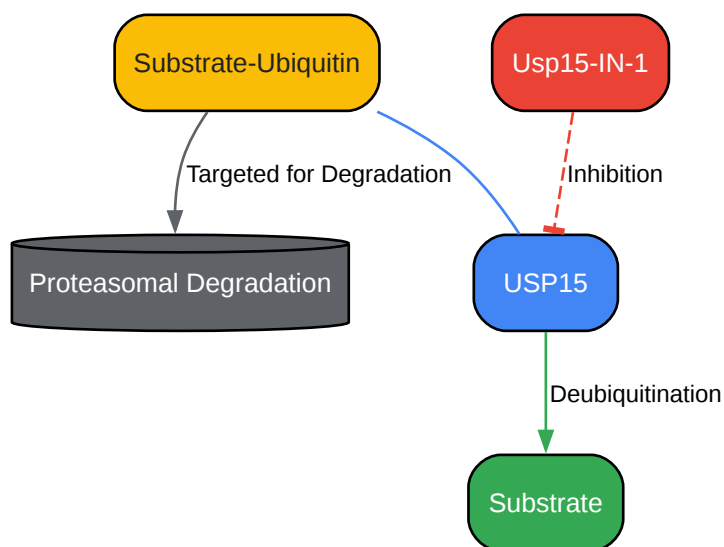
- Intermediate Dilution: Thaw a vial of the 10 mM stock solution. It is recommended to first dilute this stock solution in DMSO to an intermediate concentration (e.g., 1 mM).[\[2\]](#)
- Final Dilution: Add the required volume of the intermediate DMSO solution to your pre-warmed cell culture medium to achieve the final desired experimental concentration (e.g., for a final concentration of 1 μ M in 2 mL of medium, add 2 μ L of the 1 mM intermediate solution).[\[2\]](#)
- Mixing: Gently mix the final working solution. If any precipitation is observed, brief sonication can be used.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment.[\[1\]](#)

Visualizations



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Caption: Experimental workflow for preparing **Usp15-IN-1** solutions.



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Caption: Simplified signaling pathway showing USP15 action and its inhibition.

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